

Actinium-228: Gamma Spectroscopy Applications for Research and Analysis

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Compound of Interest

Compound Name: Actinium-228

Cat. No.: B1201793

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Actinium-228 (Ac-228), a naturally occurring radioisotope in the Thorium-232 decay series, is a powerful tool in various scientific and industrial fields. Its distinct gamma-ray emissions, coupled with a convenient half-life of approximately 6.15 hours, make it a valuable subject for gamma spectroscopy.[1] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in leveraging the unique properties of **Actinium-228**. The primary application highlighted is the indirect quantification of Radium-228 in environmental matrices, a critical aspect of radiation protection and environmental monitoring. Additionally, its role as a tracer and its relevance in the thorium fuel cycle are discussed.

Core Data and Decay Characteristics

Actinium-228 is a beta emitter, and its decay is followed by the emission of a cascade of gamma rays from its daughter nuclide, Thorium-228.[1] Understanding these emissions is fundamental to its application in gamma spectroscopy.

Actinium-228 Decay Properties

Property	Value
Half-life	6.15(2) hours[2]
Decay Mode	Beta (β^-)
Parent Isotope	Radium-228 (Ra-228)
Progeny Isotope	Thorium-228 (Th-228)

Prominent Gamma-Ray Emissions of Actinium-228

The following table summarizes the most intense and analytically useful gamma-ray emissions from **Actinium-228**, which are crucial for its detection and quantification.

Energy (keV)	Intensity (%)
911.20	25.8[3]
338.32	11.27
968.97	15.8
270.24	3.81
463.00	4.40
794.95	4.25
1588.2	3.50

Note: Intensities can vary slightly between different nuclear data libraries.

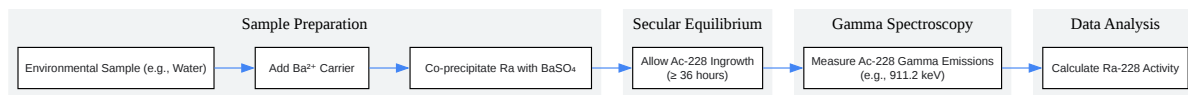
Application Note 1: Indirect Determination of Radium-228 in Environmental Samples

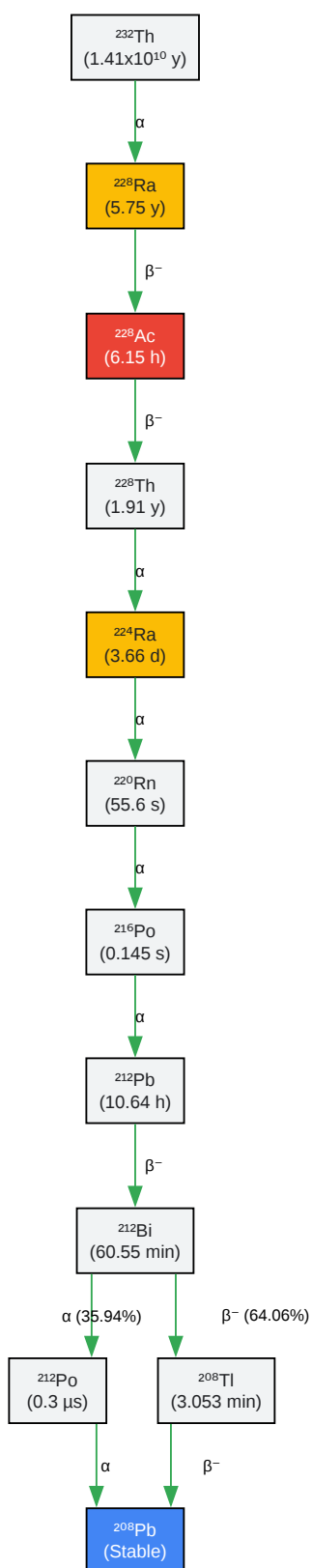
The most widespread application of **Actinium-228** gamma spectroscopy is the indirect measurement of its parent isotope, Radium-228 (Ra-228), in various environmental samples such as water, soil, and air. Ra-228 is a significant contributor to natural radiation dose and is regulated in drinking water by agencies like the U.S. Environmental Protection Agency (EPA).

[4] Direct measurement of Ra-228 is challenging due to its low-energy beta decay and lack of significant gamma emissions. However, its short-lived daughter, Ac-228, emits high-intensity gamma rays that are easily detectable.

The principle of this application relies on the concept of secular equilibrium. After chemically separating radium from a sample, a waiting period allows Ac-228 to grow in until its activity becomes equal to that of the parent Ra-228.[3] At this point, measuring the activity of Ac-228 provides a direct measure of the Ra-228 activity in the original sample.

Logical Workflow for Ra-228 Determination





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